

Application of Choline Iodide in Dye-Sensitized Solar Cells: A Detailed Guide

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Compound of Interest

Compound Name: Choline iodide

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This document provides detailed application notes and protocols for the use of **choline iodide** in the electrolytes of dye-sensitized solar cells (DSSCs). **Choline iodide** is a key component in the formulation of green and sustainable deep eutectic solvent (DES) based electrolytes, offering a promising alternative to volatile and toxic organic solvents traditionally used in DSSCs.

Introduction to Choline Iodide in DSSCs

Choline iodide $[(\text{CH}_3)_3\text{N}(\text{CH}_2\text{CH}_2\text{OH})^+\text{I}^-]$ is a quaternary ammonium salt that has garnered significant interest in the field of photovoltaics, particularly in the development of electrolytes for dye-sensitized solar cells. Its primary application lies in the formation of deep eutectic solvents (DESSs), which are mixtures of a salt and a hydrogen bond donor (HBD) that exhibit a melting point lower than either of the individual components. In the context of DSSCs, **choline iodide** often serves as the iodide salt component of the I^-/I_3^- redox couple, which is essential for the regeneration of the photo-excited dye.

The use of **choline iodide**-based DESs as electrolytes offers several advantages, including low volatility, high thermal stability, non-flammability, and environmental friendliness. These properties address some of the major drawbacks of conventional organic solvent-based electrolytes, such as leakage and the use of hazardous materials. Research has demonstrated that the photovoltaic performance of DSSCs employing **choline iodide**-based electrolytes is

highly dependent on the composition of the DES, including the choice of the hydrogen bond donor and the presence of co-solvents like water.

Quantitative Data Presentation

The performance of dye-sensitized solar cells is evaluated based on several key parameters: open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and overall power conversion efficiency (η). The following tables summarize the performance of DSSCs utilizing **choline iodide**-based electrolytes under various experimental conditions, as reported in the literature.

Electrolyte Composition	V_{oc} (V)	J_{sc} (mA/cm ²)	FF	η (%)	Reference
Choline iodide:Ethylene Glycol (1:2 molar ratio), anhydrous	-	-	-	3.40	[1]
Choline iodide:Ethylene Glycol with 25 wt% water	-	-	-	1.84	[1]
Choline iodide:Glycerol (with D149 dye)	-	-	-	3.88	[2][3]

Table 1: Performance of DSSCs with **Choline Iodide**-Based Deep Eutectic Solvent Electrolytes.

Electrolyte System	Voc (V)	Jsc (mA/cm ²)	FF	η (%)	Reference
Protic analogue [NHMe ₂ EtOH] ⁺ I ⁻ :Ethylene Glycol (1:2 molar ratio), anhydrous	-	-	-	3.40	[1]
Choline iodide counterpart [NMe ₃ EtOH] ⁺ I ⁻ :Ethylene Glycol with 25 wt% water	-	-	-	1.84	[1]
Choline chloride:Urea based DES	-	-	-	~5.1	[2]
Choline chloride:Ethylene Glycol based DES	-	-	-	~5.1	[2]
Guaniline-I (Choline iodide:Guanidinium thiocyanate 1:1 molar ratio) with water	-	-	-	-	[4][5]

Table 2: Comparative Performance of Choline-Based Electrolytes in DSSCs.

Experimental Protocols

Preparation of Choline Iodide-Based Deep Eutectic Solvent (DES) Electrolyte

This protocol describes the preparation of a common **choline iodide**-based DES electrolyte using ethylene glycol as the hydrogen bond donor.

Materials:

- **Choline iodide** (ChI)
- Ethylene glycol (EG)
- Iodine (I_2)
- Magnetic stirrer and stir bar
- Glass vial

Procedure:

- Weigh **choline iodide** and ethylene glycol in a 1:2 molar ratio and place them in a glass scintillation vial.[\[1\]](#)
- Add a magnetic stir bar to the vial.
- Stir the mixture at ambient temperature. A homogenous deep eutectic solvent should form within 5-10 minutes of magnetic mixing.[\[1\]](#)
- To prepare the working electrolyte, add the desired amount of iodine (I_2) to the DES to achieve the target I_3^- concentration (e.g., 25–125 mM I_2).[\[1\]](#)
- Continue stirring until the iodine is completely dissolved. The electrolyte is now ready for use in DSSC fabrication.

Fabrication of Dye-Sensitized Solar Cells

This protocol outlines the general steps for assembling a DSSC using a **choline iodide**-based electrolyte.

Materials:

- FTO (Fluorine-doped Tin Oxide) coated glass slides
- TiO_2 paste
- Sensitizing dye solution (e.g., N719)
- **Choline iodide**-based DES electrolyte
- Platinum-coated counter electrode
- Surlyn or other sealant
- Screen printer or doctor blade
- Furnace
- Vacuum backfilling system

Procedure:

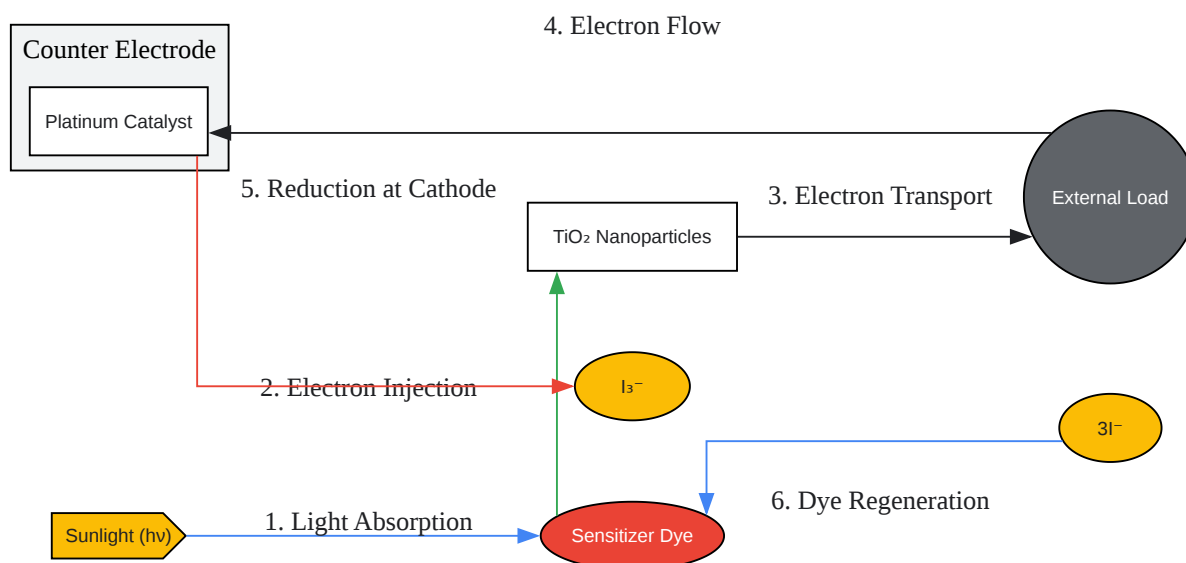
- Photoanode Preparation:
 - Clean the FTO glass slides thoroughly.
 - Deposit a layer of TiO_2 paste onto the conductive side of the FTO glass using screen printing or the doctor-blade technique.
 - Sinter the TiO_2 film in a furnace at high temperatures (e.g., 450-500 °C) to ensure good electrical contact and porosity.
 - After cooling to approximately 80 °C, immerse the TiO_2 electrode in the sensitizing dye solution and leave it for several hours to ensure complete dye adsorption.

- Rinse the dye-sensitized photoanode with an appropriate solvent (e.g., ethanol) to remove excess dye and dry it.
- Assembly of the Solar Cell:
 - Place a sealant (e.g., Surlyn) around the TiO_2 film on the photoanode.
 - Position the platinum-coated counter electrode on top of the sealant, creating a small gap between the two electrodes.
 - Heat the assembly to melt the sealant and bond the two electrodes together, leaving one or two small holes for electrolyte filling.
- Electrolyte Injection:
 - Introduce the prepared **choline iodide**-based DES electrolyte into the cell through the pre-drilled holes using a vacuum backfilling method.[6] This ensures the complete penetration of the viscous electrolyte into the porous TiO_2 layer.
 - Seal the holes with a small piece of sealant and a coverslip.

Visualizations

Mechanism of a Dye-Sensitized Solar Cell

The following diagram illustrates the fundamental working principle of a DSSC, highlighting the role of the iodide/triiodide redox couple, for which **choline iodide** serves as a source.

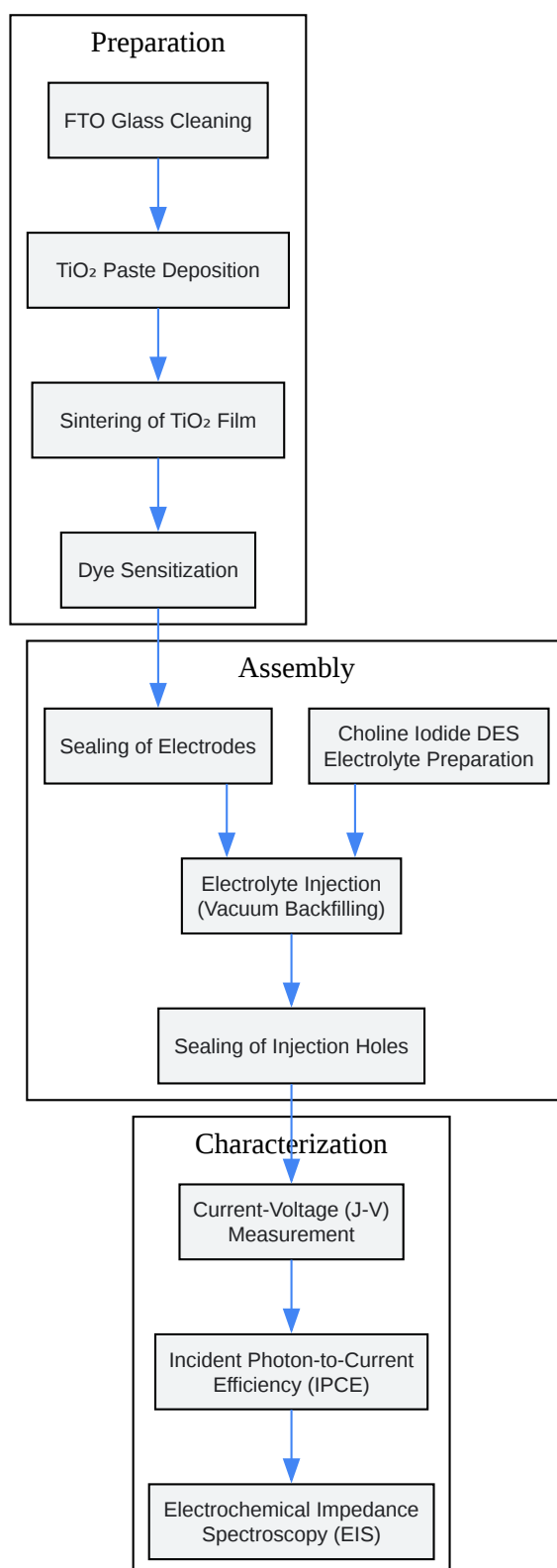


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Caption: Working principle of a Dye-Sensitized Solar Cell.

Experimental Workflow for DSSC Fabrication

This diagram outlines the key steps involved in the fabrication of a DSSC using a **choline iodide**-based electrolyte.



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Caption: Experimental workflow for DSSC fabrication and characterization.

Conclusion

Choline iodide is a versatile and promising component for the development of environmentally friendly and stable electrolytes for dye-sensitized solar cells. Its application in deep eutectic solvents has paved the way for a new generation of sustainable photovoltaic devices. The protocols and data presented in this document provide a comprehensive guide for researchers and scientists working on the advancement of DSSC technology. Further optimization of **choline iodide**-based electrolytes, through the exploration of new hydrogen bond donors and additives, holds the potential to further enhance the efficiency and long-term stability of these solar cells.

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